

3-methyl-1H-pyrazol-4-amine safety and handling

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Compound of Interest

Compound Name: 3-methyl-1H-pyrazol-4-amine

Cat. No.: B168940

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An In-depth Technical Guide on the Safety and Handling of **3-methyl-1H-pyrazol-4-amine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-methyl-1H-pyrazol-4-amine** (CAS No: 113140-10-6). The following sections detail the potential hazards, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory setting.

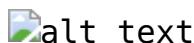
Hazard Identification and Classification

While specific GHS classification for **3-methyl-1H-pyrazol-4-amine** is not consistently available across all sources, data for closely related isomers and pyrazole derivatives suggest that it should be handled as a hazardous substance. The primary hazards are likely to include skin irritation, serious eye irritation, and potential respiratory tract irritation. Some sources also indicate that it may be harmful if swallowed, in contact with skin, or inhaled[1].

Table 1: GHS Hazard Summary (Based on related compounds)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2] [3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [2][3]
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation [2][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed [2]

Pictograms (representative for related compounds):



Signal Word: Warning

Physical and Chemical Properties

A consistent set of physical and chemical properties for **3-methyl-1H-pyrazol-4-amine** is not readily available. The following table summarizes the available information.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C4H7N3	[1][4]
Molecular Weight	97.12 g/mol	[1][2][3][4]
Appearance	Not Specified	[1]
Melting Point	No data available	[1]
Boiling Point	No data available	[1]
Flash Point	No data available	[1]
Density	No data available	[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of the compound.

Handling

- This product should only be handled by, or under the close supervision of, individuals properly qualified in the handling and use of potentially hazardous chemicals[1].
- Use only in a chemical fume hood to ensure adequate ventilation[1].
- Avoid breathing dust, fume, gas, mist, vapors, or spray[5][6].
- Avoid contact with skin, eyes, and clothing[7][8].
- Wash hands thoroughly after handling[1][9].
- Wear appropriate personal protective equipment (PPE), including laboratory clothing, chemical-resistant gloves, and safety goggles[1].

Storage

- Store in closed vessels, refrigerated[1].
- Keep the container tightly closed in a dry and well-ventilated place[5][10][11].
- Store locked up[5][11].
- Conditions to avoid include heat, flames, and sparks[1].
- Materials to avoid include oxidizing agents, acids, and acid chlorides[1][5].

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3-methyl-1H-pyrazol-4-amine**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Details
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[12].
Skin Protection	Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile rubber)[1][5].
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., Type A Brown for organic gases and vapors)[5].

Experimental Protocols: Emergency Procedures

In the event of an emergency, follow these detailed protocols.

First-Aid Measures

- General Advice: If symptoms persist, call a physician. Show the safety data sheet to the doctor in attendance[5][9].
- If Inhaled: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention immediately[1][12].
- In Case of Skin Contact: Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention[1].
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. If irritation persists, seek medical attention[1][9].
- If Swallowed: Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention. Do NOT induce vomiting[1][13][14].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder, carbon dioxide, or alcohol-resistant foam[1][12].
- Specific Hazards: Hazardous combustion products may include carbon monoxide and nitrogen oxides[1].
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear[1][5].

Accidental Release Measures

- Personal Precautions: Wear suitable personal protective equipment, including a respirator, gloves, protective clothing, and eye protection[1]. Evacuate personnel to a safe area and ensure adequate ventilation[13].
- Environmental Precautions: Do not allow the material to enter drains or water courses[1].
- Methods for Cleaning Up: Mix with sand or a similar inert absorbent material. Sweep up the mixture and place it in a tightly closed container for disposal[1]. Ventilate the area and wash the spill site after material pickup is complete[9].

Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks[1].
- Incompatible Materials: Oxidizing agents, acids, and acid chlorides[1][5].
- Hazardous Decomposition Products: Carbon monoxide and nitrogen oxides may be formed during combustion[1].

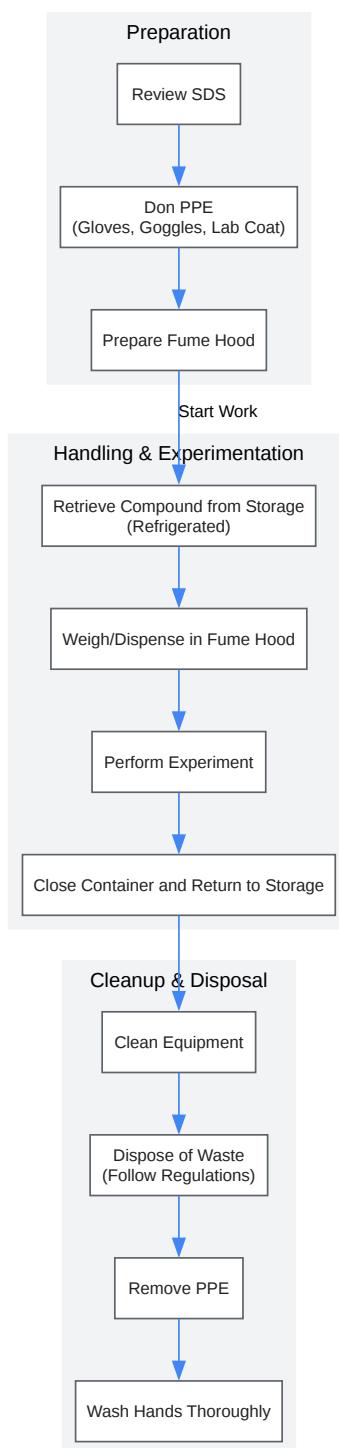
Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations[5][10].

Visual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-methyl-1H-pyrazol-4-amine** in a research environment.

Safe Handling Workflow for 3-methyl-1H-pyrazol-4-amine

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Caption: A workflow for the safe handling of chemical compounds.

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